

BI-1230: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **BI-1230**

Cat. No.: **B1666951**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and mechanism of action of **BI-1230**, a potent and selective inhibitor of the Hepatitis C Virus (HCV) NS3/4A protease. This document includes detailed experimental protocols for key assays and summarizes quantitative data in structured tables for ease of reference.

Chemical Structure and Properties

BI-1230 is a synthetic small molecule designed as a highly specific inhibitor of the HCV NS3/4A serine protease, an enzyme essential for viral replication.

Chemical Identity:

Property	Value
CAS Number	849022-32-8
Molecular Formula	C ₄₂ H ₅₂ N ₆ O ₉ S
Molecular Weight	816.96 g/mol
SMILES	C--INVALID-LINK-- N[C@@]4(C[C@@H]4CCCC/C=C/C4)C(=O)O NS(=O)(=O)C5CC5)c1ccc(cc1)OC(F) (F)F">C@HC(C)C

(Note: The provided SMILES string is a representation and should be verified with a chemical drawing software for accurate 2D depiction.)

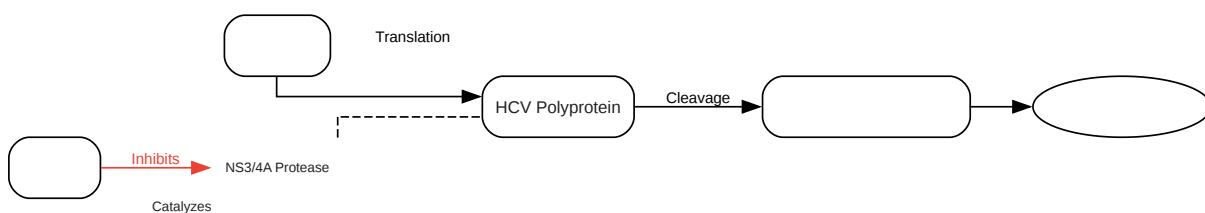
Physicochemical Properties:

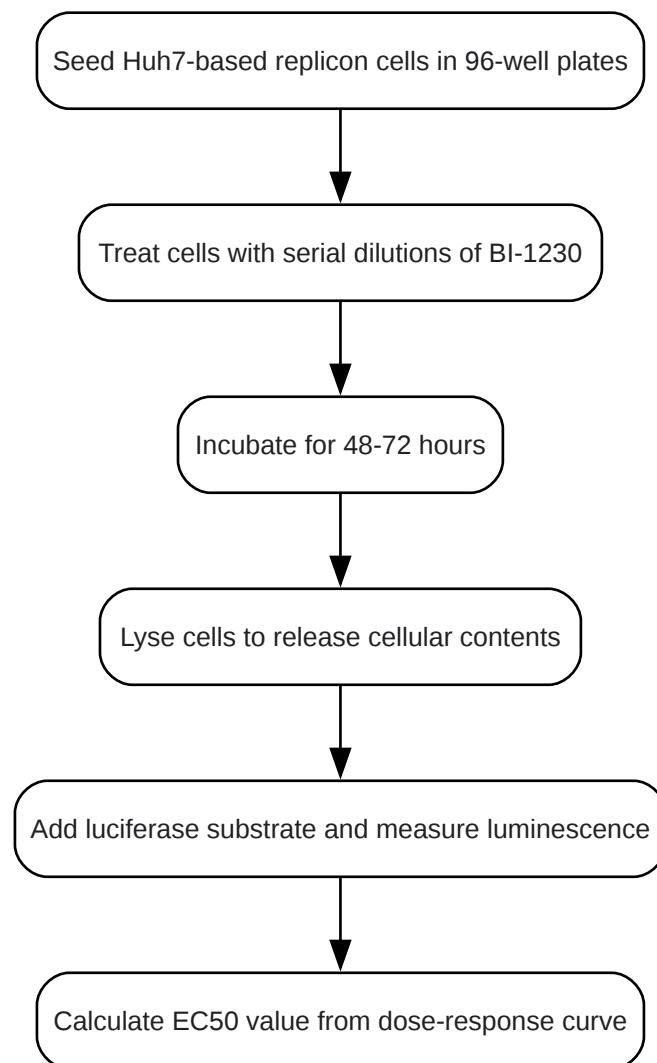
Property	Value
Physical State	Solid powder
Solubility	Soluble in DMSO
Storage	Store at -20°C for long-term stability

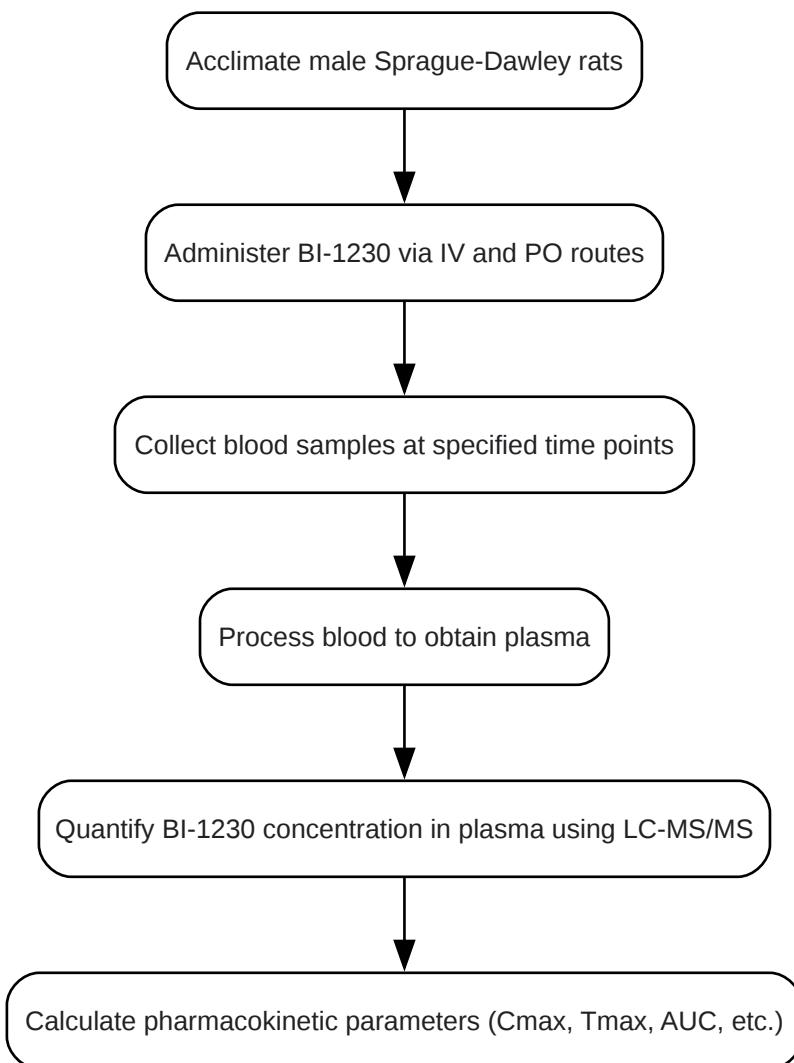
Mechanism of Action

BI-1230 functions as a competitive, reversible inhibitor of the HCV NS3/4A protease. The NS3 protease, in complex with its cofactor NS4A, is responsible for cleaving the HCV polyprotein at four specific sites, a critical step in the maturation of functional viral proteins. By binding to the active site of the NS3 protease, **BI-1230** prevents this cleavage, thereby halting the viral replication cycle.

Below is a diagram illustrating the HCV polyprotein processing and the inhibitory action of **BI-1230**.







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